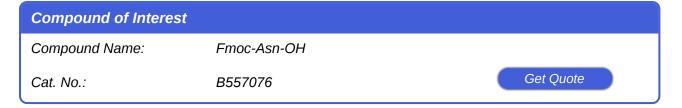


A Comprehensive Technical Guide to the Safe Handling of Fmoc-Asn-OH Powder

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information and detailed handling protocols for Fmoc-Asn-OH (N α -(9-Fluorenylmethoxycarbonyl)-L-asparagine), a key reagent in solid-phase peptide synthesis (SPPS). Adherence to these guidelines is essential for ensuring laboratory safety and maintaining the integrity of experimental outcomes. This document also addresses the often-used trityl-protected form, Fmoc-Asn(Trt)-OH, and outlines its advantages in peptide synthesis.

Chemical and Physical Properties

Fmoc-Asn-OH is a white to off-white crystalline powder.[1] Understanding its physical and chemical properties is the first step toward safe handling.



| Property | Value | References |
|---------------------|---|------------|
| Molecular Formula | C19H18N2O5 | [2] |
| Molecular Weight | 354.36 g/mol | [2] |
| CAS Number | 71989-16-7 | [3] |
| EC Number | 276-252-2 | [3] |
| Melting Point | ~190 °C (decomposes) | |
| Solubility | Slightly soluble in water. Soluble in DMSO and DMF. | [1][3] |
| Storage Temperature | 2-8°C | [4] |

Hazard Identification and Safety Precautions

While **Fmoc-Asn-OH** is not classified as a hazardous substance according to Regulation (EC) No 1272/2008, it is crucial to handle all chemicals with caution.[3][5] The primary risks associated with **Fmoc-Asn-OH** powder are mechanical irritation and potential hazards from dust inhalation.

GHS Hazard Information for the related compound Fmoc-Asn(Trt)-OH:

| Pictogram | Hazard Class and Category | Hazard Statement |
|--|---|------------------|
| Hazardous to the aquatic environment, long-term hazard | H411: Toxic to aquatic life with long lasting effects.[6] | |

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Fmoc-Asn-OH** powder to minimize exposure.

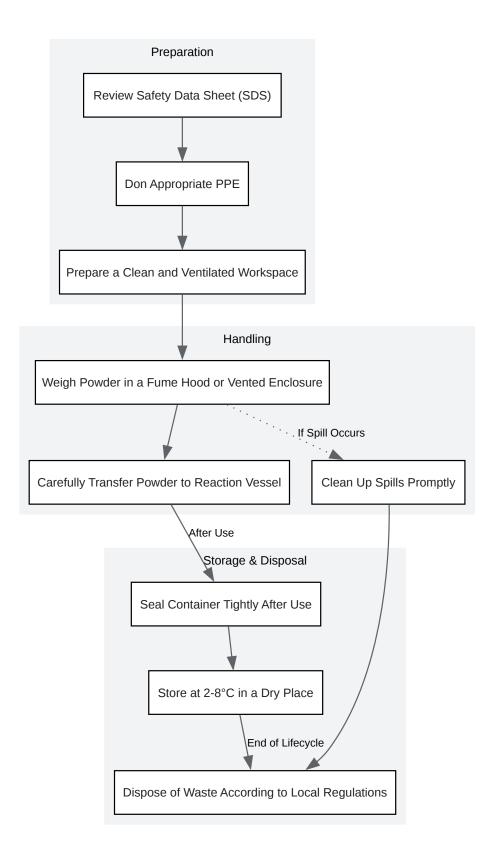


| PPE | Specification |
|------------------------|---|
| Eye Protection | Safety glasses with side-shields or goggles. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). |
| Respiratory Protection | A NIOSH-approved N95 or P1 dust mask should be used when handling large quantities or when dust generation is likely.[4][6] |
| Body Protection | A laboratory coat should be worn. |

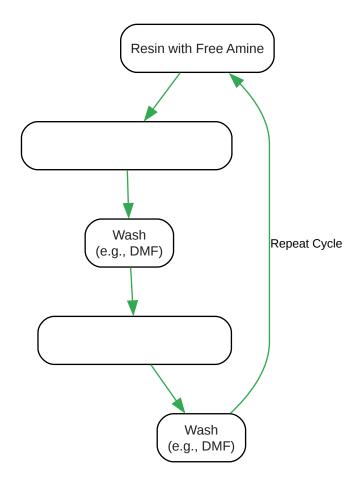
Safe Handling Workflow

The following diagram outlines the standard workflow for the safe handling of **Fmoc-Asn-OH** powder in a laboratory setting.









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